

Safeguarding Researchers: A Guide to Handling GSK256073

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Compound of Interest

Compound Name:	GSK256073
CAS No.:	862892-90-8
Cat. No.:	B607794

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For researchers and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling the investigational compound **GSK256073**, with a focus on personal protective equipment (PPE), operational plans, and disposal procedures.

While a specific Safety Data Sheet (SDS) for **GSK256073** is not publicly available, its nature as a potent, selective GPR109A agonist necessitates careful handling procedures.^{[1][2][3]} The following recommendations are based on best practices for handling biologically active research compounds of unknown comprehensive hazard profiles.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table summarizes the recommended PPE for handling **GSK256073**.

PPE Category	Item	Specifications & Rationale
Hand Protection	Nitrile Gloves	Double-gloving is recommended to provide an extra layer of protection against potential dermal absorption. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects eyes from splashes or aerosols.
Body Protection	Laboratory Coat	A fully buttoned lab coat provides a barrier against accidental spills.
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powdered form of the compound to prevent inhalation of fine particles. Use in a well-ventilated area or a fume hood.

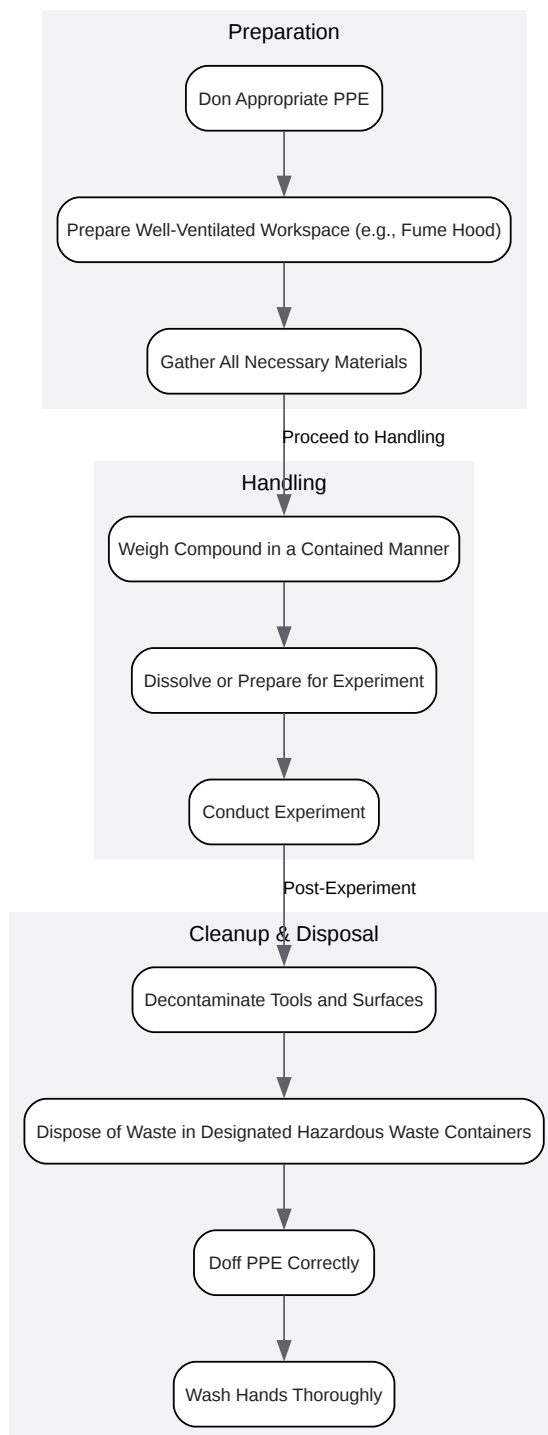
Operational and Disposal Plans

A clear and concise operational workflow is essential for both safety and experimental integrity.

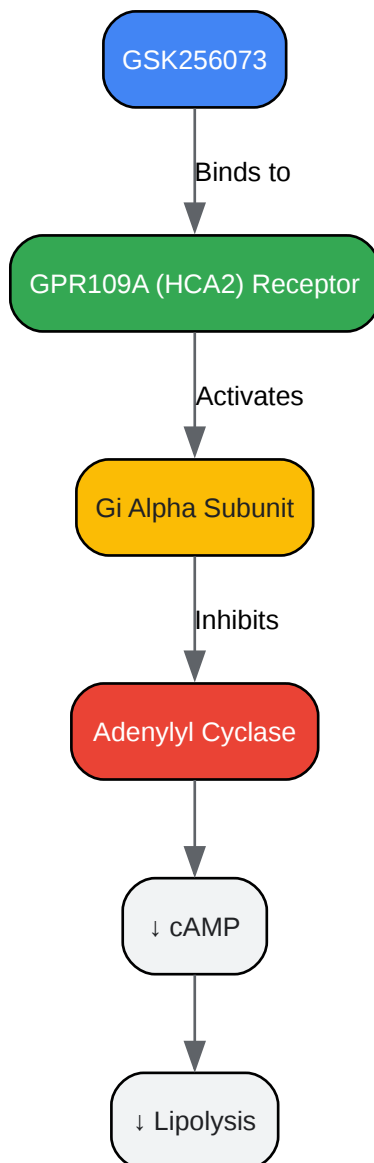
Handling Workflow

The following diagram outlines the standard operating procedure for handling **GSK256073** in a laboratory setting.

GSK256073 Handling Workflow



GSK256073 Signaling Pathway



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References

- 1. GSK256073 acutely regulates NEFA levels via HCA2 agonism but does not achieve durable glycaemic control in type 2 diabetes. A randomised trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery and characterization of GSK256073, a non-flushing hydroxy-carboxylic acid receptor 2 (HCA2) agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GSK256073, a selective agonist of G-protein coupled receptor 109A (GPR109A) reduces serum glucose in subjects with type 2 diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
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